

Physical Properties & Handling Precautions

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Compound Focus: Mdm2-IN-24

Cat. No.: S12858888

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The table below summarizes the basic physicochemical properties and handling precautions for **MDM2-IN-24** based on the available data [1].

Property	Specification / Precaution
Molecular Formula	C ₃₃ H ₂₅ Br ₂ P [1]
Molecular Weight	612.33 g/mol [1]
Appearance	Solid at room temperature [1]
Handling	For research use only. Not for human use. Avoid repeated freeze-thaw cycles. [1]

Storage & Solubility Guidelines

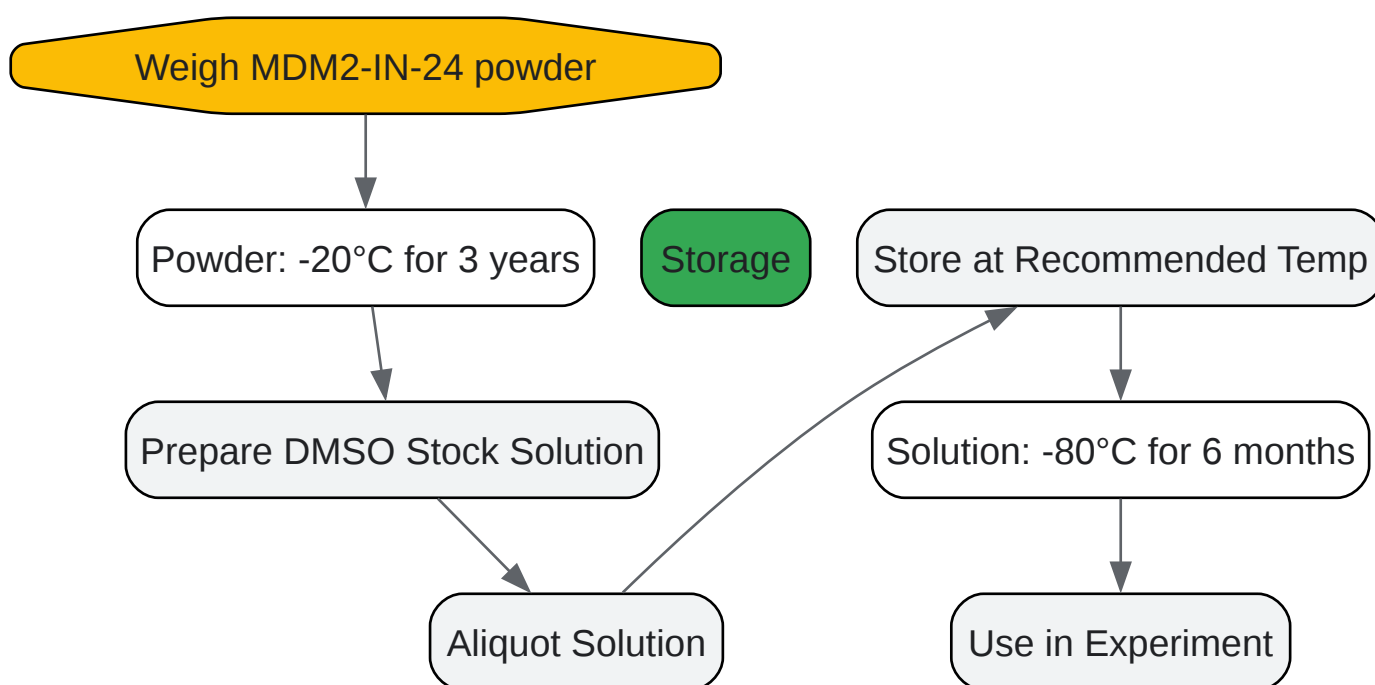
For optimal stability, adhere to the following storage conditions and solubility profiles [1].

Parameter	Condition
Powder Storage	-20°C for 3 years; 4°C for 2 years. [1]
Solution Storage	-80°C for 6 months; -20°C for 1 month. [1]
Shipping	Stable at ambient temperature for a few days. [1]

Parameter	Condition
Solubility (In Vitro)	Typically soluble in DMSO (e.g., to 10 mM). [1]

Experimental Workflow: Sample Preparation

The diagram below outlines a general workflow for preparing a stock solution of **MDM2-IN-24** for *in vitro* assays, based on the provided solubility data [1].



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Troubleshooting Common Issues

Here are some potential issues and suggested solutions for working with **MDM2-IN-24**:

Problem	Possible Cause	Suggested Solution
Low solubility	Solvent choice or concentration too high.	Ensure primary solvent is DMSO. For higher concentrations, gently warm the tube in your hand.
Precipitation in assay buffer	Rapid transition from DMSO to aqueous buffer.	Ensure the final concentration of DMSO in the assay is $\leq 0.1-1.0\%$.
Loss of activity	Compound degradation from improper storage or handling.	Minimize freeze-thaw cycles by creating single-use aliquots. Store powder and solutions as recommended.

Frequently Asked Questions

Q1: How should I formulate MDM2-IN-24 for in vivo studies? While specific *in vivo* protocols are not available, the provided solubility data lists several common formulation options. For example, one suggested injection formulation is a mixture of DMSO, Tween 80, and Saline in a ratio of 10:5:85 [1]. It is strongly recommended to consult relevant literature for your specific model to determine the optimal formulation [1].

Q2: What is the binding affinity (Kd) of MDM2-IN-24? One source indicates that **MDM2-IN-24** is a G-quadruplex ligand that binds to G-rich sequences of MDM2 and MDMX with Kd values of 4.9 μM and 5.2 μM , respectively [1]. Please note that this refers to its interaction with DNA structures, not a direct inhibition of the MDM2 protein itself.

Important Notes for Researchers

- Information Gaps:** The available data lacks details on stability under various pH conditions, compatibility with specific assay buffers, and definitive *in vivo* protocols.
- Experimental Verification:** The provided solubility formulations [1] are general suggestions. You should empirically verify the solubility and stability of your specific batch under your experimental conditions.
- Mechanism Clarification:** Be aware that **MDM2-IN-24** is described as a G-quadruplex ligand targeting gene promoters [1], which is a different mechanism from direct MDM2-p53 protein-protein interaction inhibitors like nutlins [2].

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References

1. - MDM - 2 _ IN _ Apoptosis_Signaling... 24 Mdm 2 [peptidedb.com]

2. : current research status and prospects of tumor treatment MDM 2 [cancer-ci.biomedcentral.com]

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